

The Historical Use of Chlorobenzilate in Agriculture: A Technical Review

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Compound of Interest

Compound Name: **Chlorobenzilate**

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Abstract

Chlorobenzilate, chemically known as ethyl 4,4'-dichlorobenzilate, is an organochlorine acaricide first introduced in 1952. For several decades, it was a principal tool for controlling mite populations, particularly on citrus and deciduous fruit trees. Its mode of action involves neurotoxicity through the disruption of nerve impulse transmission. This guide provides a detailed technical overview of the historical use of **Chlorobenzilate** in agriculture, including its application, efficacy, residue chemistry, and the toxicological concerns that led to its eventual regulatory restriction and discontinuation in many parts of the world. Quantitative data on application rates, residue levels, and toxicity are presented, along with detailed experimental protocols for its analysis and toxicological assessment.

Introduction and Historical Context

Developed by Ciba-Geigy and introduced in 1952, **Chlorobenzilate** emerged as a specific and effective contact acaricide for agricultural use.^[1] It was primarily employed to control various phytophagous mite species on crops such as citrus fruits (oranges, lemons, grapefruit), apples, pears, walnuts, and cotton.^{[2][3][4]} It was also used in apiculture to control tracheal mites in beehives.^[5]

As a non-systemic pesticide, its efficacy relied on direct contact with mites.^[1] It was valued for its targeted action against mites and relatively low toxicity to beneficial insects like honeybees.^[6] However, growing concerns over its persistence on foliage, potential for bioaccumulation, and toxicological profile, particularly its classification as a probable human carcinogen, led to a

regulatory re-evaluation beginning in the 1970s.^{[7][8]} The U.S. Environmental Protection Agency (EPA) initiated a special review in 1976, which ultimately resulted in the cancellation of its use on most crops and its classification as a Restricted Use Pesticide (RUP) solely for citrus in specific states.^[2] By 1999, all agricultural uses of **Chlorobenzilate** were canceled in the United States.^{[2][3]}

Chemical and Physical Properties

Chlorobenzilate is a chlorinated hydrocarbon. In its pure form, it is a colorless to pale yellow solid, while the technical-grade product used in formulations is typically a brownish viscous liquid.^[1]

Property	Value
IUPAC Name	ethyl 2,2-bis(4-chlorophenyl)-2-hydroxyacetate
CAS Number	510-15-6
Molecular Formula	C ₁₆ H ₁₄ Cl ₂ O ₃
Molecular Weight	325.2 g/mol
Melting Point	35-37 °C
Water Solubility	Very low (approx. 10 mg/L at 20°C)
Solubility	Miscible with acetone, toluene, and methanol
Vapor Pressure	0.12 mPa at 20°C

Agricultural Application and Efficacy

Chlorobenzilate was formulated primarily as emulsifiable concentrates (EC) and wettable powders (WP).^[6] Application was typically performed as a foliar spray using ground or aerial equipment.

Application Rates

Application rates varied depending on the target mite species, crop, and application equipment. The following table summarizes typical historical application rates for citrus crops.

Target Pest	Crop	Application Rate	Source
General Mite Control	Citrus	0.75 lbs active ingredient per acre	EPA Fact Sheet, 1983
Citrus Bud Mite (<i>Aceria sheldoni</i>)	Citrus	1 lb of 25% WP per 100 gallons of water	California Agriculture, 1954[6]
Citrus Bud Mite (<i>Aceria sheldoni</i>)	Citrus	1 pint of 25% EC per 100 gallons of water	California Agriculture, 1954[6]
Citrus Rust Mite (<i>Phyllocoptrus oleivora</i>)	Citrus	1.5 gallons of 25% EC in 250 gallons of water per acre (Spray-blower)	California Agriculture, 1954[6]
Citrus Rust Mite (<i>Phyllocoptrus oleivora</i>)	Citrus	12 lbs of 25% WP in 250 gallons of water per acre (Spray-blower)	California Agriculture, 1954[6]

Efficacy and Resistance

Chlorobenzilate was initially highly effective against adult mites and their post-embryonic stages.[3] However, its widespread and prolonged use led to the development of resistance in target mite populations. By the 1980s, resistance in citrus rust mites was reported, diminishing its effectiveness and prompting the search for alternative acaricides.[8] While specific historical efficacy data in percentage terms is scarce in available literature, modern studies on biological controls for citrus rust mite show mortality rates of 84-89% are now achievable with microbial agents.[1]

Mode of Action

Chlorobenzilate functions as a neurotoxin. Its primary mechanism of action is the disruption of the nervous system by altering ion permeability across axonal membranes. This interference with the normal flow of sodium (Na^+) and potassium (K^+) ions disrupts nerve impulse transmission, leading to paralysis and death of the target mite.

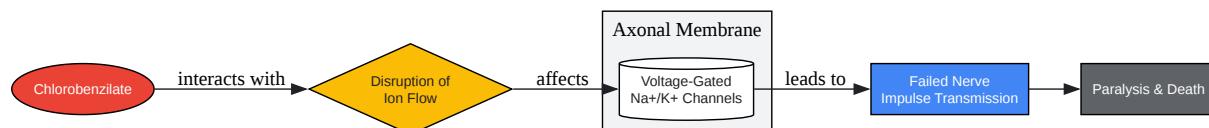
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Fig. 1: Mode of action of **Chlorobenzilate** on mite nerve cells.

Residue Profile and Environmental Fate

As a non-systemic pesticide, **Chlorobenzilate** residues are primarily found on the surface of treated produce.^[7]

Residues in Crops

The persistence of **Chlorobenzilate** on plant surfaces was a notable characteristic. Its half-life on lemon and orange peels could range from 60 to over 160 days. Washing and peeling of treated fruit were effective methods to remove the majority of the residue.^[7] The table below presents data from supervised field trials.

Crop	Application Rate (g a.i./100L)	Interval After Last Application (days)	Residue (ppm)
Apples	30 (25% WP)	7	4.81
Apples	30 (25% EC)	0	16.99
Pears	30 (25% WP)	7	1.95
Pears	30 (25% EC)	0	5.64

Source: Bartsch et al.
(1971), as cited in
WHO Pesticide
Residues Series 5^[9]

Environmental Fate

In soil, **Chlorobenzilate** has a relatively low persistence, with a reported half-life of 10 to 35 days.[7] It adsorbs strongly to soil particles, particularly in the top 5 cm, which limits its mobility and potential for leaching into groundwater.[7]

Historical Regulatory Limits

Prior to its cancellation, regulatory bodies established Maximum Residue Limits (MRLs), or tolerances, for **Chlorobenzilate** on various commodities.

Commodity	Historical MRL (ppm)	Jurisdiction
Apples, Pears	5.0	USA[3]
Citrus (whole fruit)	1.0	USA[3]
Melons, Cantaloupes	1.0	USA[3]
Almonds, Walnuts	0.2	USA[3]
Cottonseed	0.5	USA[3]
Meat, Fat of Cattle & Sheep	0.5	USA[3]

Note: All US tolerances were eventually revoked. All Codex MRLs were recommended for withdrawal in 1993.[7]

Toxicology

The toxicological profile of **Chlorobenzilate** was a primary driver of its regulatory re-evaluation. While it exhibits moderate to low acute toxicity, chronic exposure studies raised significant concerns.

Acute and Chronic Toxicity

Study Type	Species	Route	Value	Source
Acute Oral LD ₅₀	Rat	Oral	700 - 3880 mg/kg	PIC DGD, 1997[7]
Acute Oral LD ₅₀	Mouse	Oral	729 mg/kg	PIC DGD, 1997[7]
Acute Dermal LD ₅₀	Rat	Dermal	>10,200 mg/kg	PIC DGD, 1997[7]
Chronic NOAEL	Rat	Oral (diet)	2 mg/kg bw/day	JMPR, 1968[3]
Chronic NOAEL	Dog	Oral (diet)	12.5 mg/kg bw/day	JMPR, 1968[3]

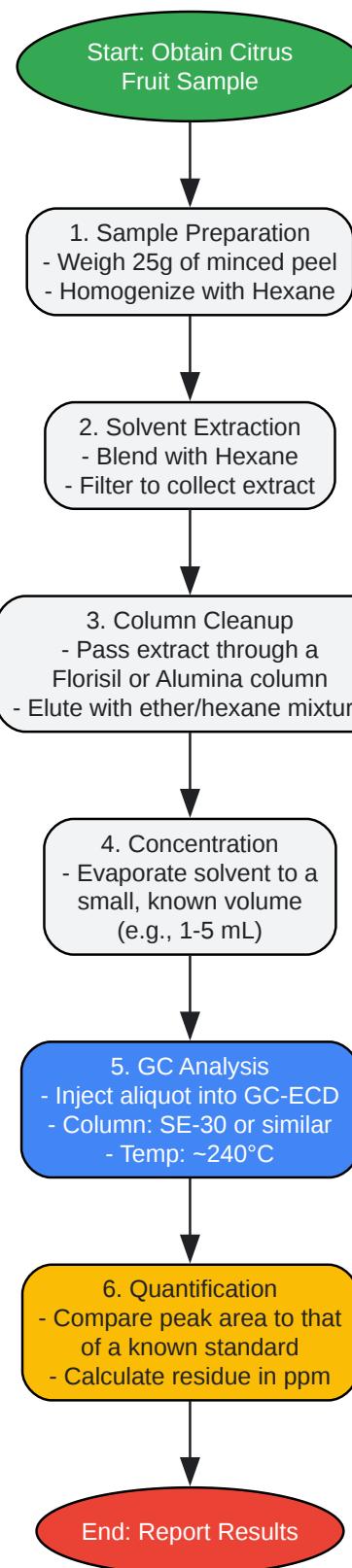
Carcinogenicity

The most significant toxicological finding was **Chlorobenzilate**'s carcinogenicity in animal studies. A 1978 bioassay by the U.S. National Toxicology Program (NTP) found that orally administered **Chlorobenzilate** was carcinogenic in B6C3F1 mice, causing a statistically significant increase in the incidence of hepatocellular carcinomas in both males and females.[5] [10] Based on these and other findings, the U.S. EPA classified **Chlorobenzilate** as a Group B2, probable human carcinogen.[2]

Experimental Protocols

Protocol for Residue Analysis in Citrus Fruit (Historical GC Method)

This protocol outlines a typical Gas Chromatography (GC) method used for determining **Chlorobenzilate** residues in citrus peel, adapted from descriptions in historical regulatory documents.



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Fig. 2: Workflow for **Chlorobenzilate** residue analysis.

Methodology:

- **Sample Preparation:** A representative sample of citrus fruit is washed. The peel (flavedo and albedo) is removed, minced, and a 25-50 g subsample is weighed.
- **Extraction:** The peel is homogenized in a blender with a high-polarity solvent such as hexane or a mixture of isopropanol and benzene. The mixture is filtered to separate the liquid extract from the solid plant material.
- **Cleanup:** The solvent extract is passed through a chromatographic column containing an adsorbent like Florisil or alumina. This step removes interfering co-extractives such as oils and pigments. The **Chlorobenzilate** is selectively eluted from the column using a solvent mixture (e.g., diethyl ether in hexane).
- **Concentration:** The eluate is carefully evaporated under a stream of nitrogen to a small, precise volume (e.g., 1-10 mL).
- **Gas Chromatography (GC) Analysis:** A small aliquot (1-5 μ L) of the concentrated extract is injected into a gas chromatograph equipped with an Electron Capture Detector (ECD), which is highly sensitive to halogenated compounds like **Chlorobenzilate**.
- **Quantification:** The response (peak area or height) of the detector to the sample is compared with the response from injections of known concentrations of analytical-grade **Chlorobenzilate** standards. The concentration in the original sample is then calculated, typically expressed in parts per million (ppm).

Protocol for NTP Carcinogenicity Bioassay (NCI-CG-TR-75)

This protocol summarizes the methodology used in the 1978 National Toxicology Program bioassay that established the carcinogenicity of **Chlorobenzilate** in mice.[\[5\]](#)[\[10\]](#)

Objective: To evaluate the long-term toxicity and carcinogenic potential of technical-grade **Chlorobenzilate** in Osborne-Mendel rats and B6C3F1 mice.

Test Substance: Technical-grade **Chlorobenzilate**.

Animal Models:

- 50 male and 50 female Osborne-Mendel rats per group.
- 50 male and 50 female B6C3F1 mice per group.

Administration:

- Route: Oral, via admixture in the daily feed.
- Duration: 78 weeks of continuous administration.
- Observation Period: Followed by a 12-13 week (mice) or 32-33 week (rats) observation period on a control diet.

Dietary Concentrations (Time-Weighted Average):

- Rats (Male): Control, 1,600 ppm (low dose), 2,995 ppm (high dose).
- Rats (Female): Control, 1,175 ppm (low dose), 2,229 ppm (high dose).
- Mice (Male): Control, 4,231 ppm (low dose), 7,846 ppm (high dose).
- Mice (Female): Control, 3,200 ppm (low dose), 5,908 ppm (high dose).

Experimental Procedure:

- Acclimation: Animals were acclimated to laboratory conditions before study initiation.
- Dosing: Animals were housed individually and provided with the dosed feed and water ad libitum. Food consumption and body weights were recorded weekly.
- Clinical Observation: All animals were observed twice daily for signs of toxicity and morbidity.
- Terminal Sacrifice: At the end of the observation period, all surviving animals were euthanized.
- Pathology: A complete gross necropsy was performed on all animals (including those that died intercurrently). Tissues from all major organs were collected, preserved in 10% neutral

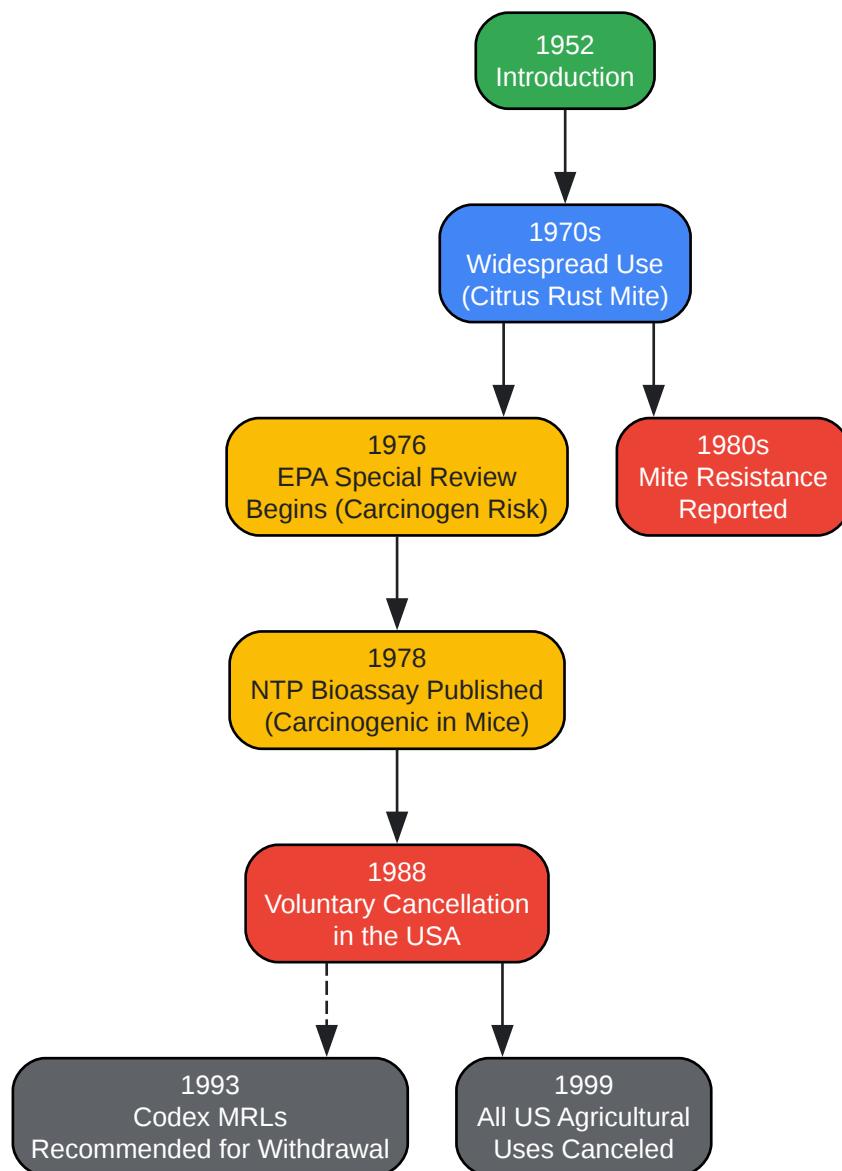
buffered formalin, processed, embedded in paraffin, sectioned, stained with hematoxylin and eosin, and examined microscopically by a pathologist.

Key Endpoints:

- Survival rates and body weight changes.
- Incidence, type, and severity of non-neoplastic lesions.
- Incidence, type, location, and malignancy of neoplastic lesions (tumors).

Conclusion and Regulatory Timeline

Chlorobenzilate was an important agricultural tool for mite control for nearly half a century. Its history illustrates a common trajectory for many early synthetic pesticides: initial success and widespread adoption followed by increasing scrutiny as scientific understanding of chronic health and environmental effects evolves. The discovery of its carcinogenicity in laboratory animals was a critical factor that led to its stringent regulation and eventual removal from the market in the United States and other nations. Its story underscores the importance of long-term toxicological testing and continuous regulatory oversight in ensuring agricultural chemical safety.



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Fig. 3: Regulatory and use timeline for **Chlorobenzilate**.

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